

Analysis of a Related Bioactive Compound

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Compound Focus: Osmundalin

CAS No.: 54835-71-1

Cat. No.: S12768956

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A 2020 study isolated and characterized **(-)-epi-Osmundalactone** from the fern *Angiopteris helferiana* and evaluated its bioactivities relevant to obesity and related diseases [1]. The table below summarizes the key quantitative data from this study.

Compound Name	Biological Activity	Test System	Concentration	Effect
(-)-epi-Osmundalactone	Anti-adipogenic (inhibits fat accumulation)	3T3-L1 cells (pre-adipocyte mouse cell line)	2.5 µg/mL	35% inhibition of lipid production [1]
Angiopteroside	Anti-adipogenic (inhibits fat accumulation)	3T3-L1 cells (pre-adipocyte mouse cell line)	20 µg/mL	25% inhibition of lipid production [1]
(-)-epi-Osmundalactone	Anti-inflammatory (inhibits nitrite production)	RAW 264.7 cells (mouse macrophage cell line)	5 µg/mL	~82% inhibition of nitrite production [1]

Experimental Protocols for Key Assays

The study provides methodologies for the key experiments cited, which can be adapted as a template for specificity testing protocols.

Compound Isolation and Identification [1]

- **Plant Material:** Dried rhizomes of *Angiopteris helferiana*.
- **Extraction:** Rhizomes were extracted with methanol using a reflux condenser. The methanol extract was then suspended in water and sequentially partitioned with solvents of increasing polarity (hexane, dichloromethane, ethyl acetate, and n-butanol) to obtain different fractions.
- **Isolation:** The ethyl acetate fraction was subjected to repeated purification techniques, including reverse-phase column chromatography, normal-phase chromatography, and Sephadex LH-20 column chromatography, to isolate (-)-epi-Osmundalactone.
- **Characterization:** The structure of the isolated compound was established using NMR spectroscopic data (¹H-NMR and ¹³C-NMR) and comparison with published literature.

Anti-Adipogenic Activity Assay [1]

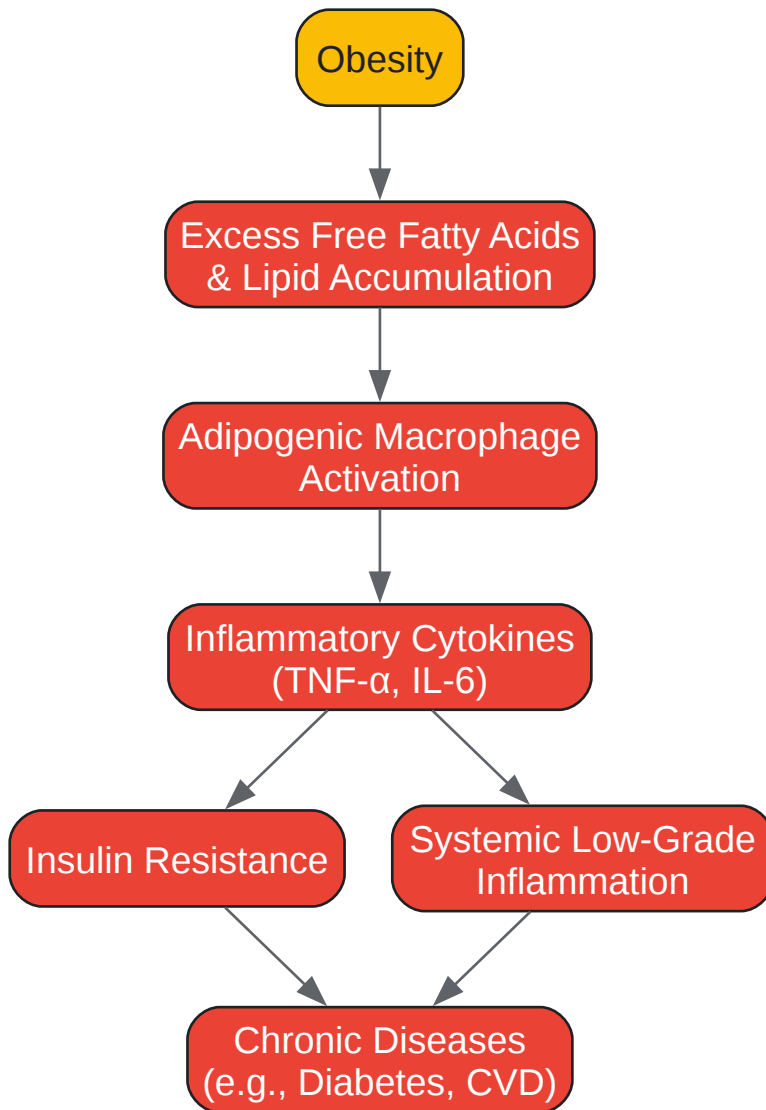
- **Cell Line:** 3T3-L1 mouse pre-adipocyte cells.
- **Differentiation & Treatment:** Cells were induced to differentiate into adipocytes (fat-storing cells). The test compounds were administered during this process.
- **Analysis:** After differentiation, lipid production within the cells was quantified to determine the percentage inhibition caused by the compounds compared to untreated control cells. This measures the compound's ability to prevent fat accumulation.

Anti-Inflammatory Activity Assay [1]

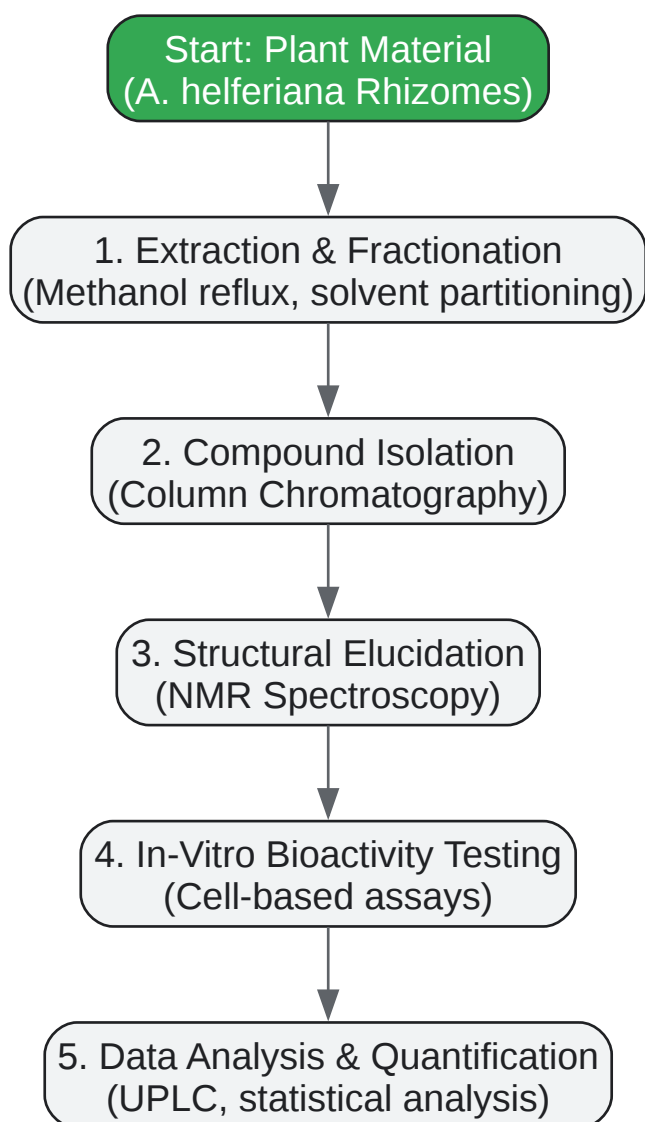
- **Cell Line:** RAW 264.7 mouse macrophage cells.
- **Inflammation Stimulation:** Cells were stimulated to induce an inflammatory response.
- **Analysis:** The anti-inflammatory activity was assessed by measuring the inhibition of nitrite production in the culture medium, as nitrite is a stable breakdown product of nitric oxide, a key inflammatory mediator.

Visualizing the Signaling Pathway & Workflow

Based on the study's context, the anti-adipogenic and anti-inflammatory effects of (-)-epi-Osmundalactone are part of a complex biological system. The following diagrams map the logical relationship of obesity-induced inflammation and the experimental workflow for compound testing.



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A Guide to Finding Specificity Data

Since direct information on "**Osmundalin**" is unavailable, here are practical steps to find the data you need:

- **Refine Your Search Terms:** Confirm the precise chemical name or research context for "**Osmundalin**." Scientific names are often very specific (e.g., (-)-epi-Osmundalactone). Using the correct nomenclature is crucial.
- **Explore Scientific Databases:** Conduct a targeted search on platforms like **PubMed, Google Scholar, or SciFinder**. Use keywords such as "**Osmundalin** specificity," "mechanism of action," "kinase assay" (or other relevant target), and "dose-response."

- **Analyze Comparative Studies:** Look for articles that directly compare multiple compounds or drugs for treating a specific condition. Their methodology and results sections will contain the experimental data and protocols for performance comparison.

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References

1. Anti-Adipogenic and Anti-Inflammatory Activities of (-) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

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